

# Safety data sheet (SDS) for potassium octyltrifluoroborate

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## Compound of Interest

Compound Name: Potassium octyltrifluoroborate

CAS No.: 329976-79-6

Cat. No.: B1613761

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## Technical Guide: Potassium Octyltrifluoroborate

Safety Architecture, Chemical Handling, and Catalytic Application

### Chemical Identity & Physicochemical Profiling

Potassium n-octyltrifluoroborate is a primary "Molander Salt"—an organoboron reagent designed to overcome the instability and purification difficulties associated with boronic acids. Unlike its boronic acid counterparts, which are prone to trimerization (forming boroxines) and oxidation, this trifluoroborate salt is air- and moisture-stable, facilitating precise stoichiometry in drug discovery workflows.

### Core Identifiers

Parameter	Technical Specification
Chemical Name	Potassium n-octyltrifluoroborate
CAS Number	861226-88-6
Formula	<a href="#">ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted"&gt;</a>
Molecular Weight	220.12 g/mol
Structure	Octyl chain ( ) bonded to a trifluoroborate anion ( ), counterbalanced by <a href="#">.[1][2][3][4][5][6][7]</a>
Physical State	White to off-white crystalline solid. <a href="#">[2]</a>
Solubility	Soluble in acetone, acetonitrile, MeOH; moderately soluble in water; insoluble in non-polar ethers/hydrocarbons.

## Stability Mechanism

The kinetic stability of this salt arises from the saturation of the boron atom's coordination sphere (tetravalent boron), which eliminates the empty p-orbital present in trivalent boronic acids. This prevents nucleophilic attack by atmospheric moisture under neutral conditions.

## Hazard Identification & Toxicology (Risk Assessment)

While safer than many organometallics, this compound presents specific risks tied to its fluoride content and potential hydrolysis.

## GHS Classification[\[4\]](#)

- Skin Corrosion/Irritation: Category 2 (H315)[\[2\]\[7\]](#)

- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory System (H335)

## The "Hidden" Hazard: Hydrolytic Decomposition

Expert Insight: The primary safety oversight in research labs is treating trifluoroborates purely as inert salts.

- Mechanism: In the presence of strong Lewis acids or protic acids ( $\text{pH} < 3$ ), the bond remains intact, but the bonds hydrolyze.
- Reaction:
- Risk: Acidic waste streams containing high concentrations of this salt may generate trace Hydrogen Fluoride (HF). While the quantity is usually low, standard glass waste containers can be etched over time, and skin exposure to acidic reaction mixtures requires immediate irrigation.

## Safe Handling & Storage Architecture

### Operational Workflow

The following diagram outlines the decision logic for safe handling, emphasizing the prevention of acidic hydrolysis outside of the controlled reaction vessel.



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Figure 1: Operational workflow preventing inadvertent acid hydrolysis during handling.

## Storage Protocols

- Environment: Store in a cool, dry place. Although air-stable, long-term exposure to high humidity can induce caking.
- Container: Polyethylene (PE) or Polypropylene (PP) containers are preferred over glass for long-term bulk storage to eliminate any risk of fluoride-induced etching, though standard glass vials are acceptable for small research quantities.

## Emergency Response Protocols

### First Aid (Self-Validating Steps)

- Eye Contact: Rinse immediately with water for 15 minutes.[7][8][9] Validation: If pain persists after 15 minutes, assume fluoride involvement and seek medical aid.
- Skin Contact: Wash with soap and water.[7][8][10] Expert Note: If the exposure involved an acidic reaction mixture, apply Calcium Gluconate gel if available, as a precaution against HF generation.[6][10]
- Inhalation: Move to fresh air.

## Firefighting

- Media: Dry chemical,  
, or water spray.[5]
- Hazard: Thermal decomposition can release Hydrogen Fluoride (HF) and Boron oxides. Firefighters must wear full SCBA.

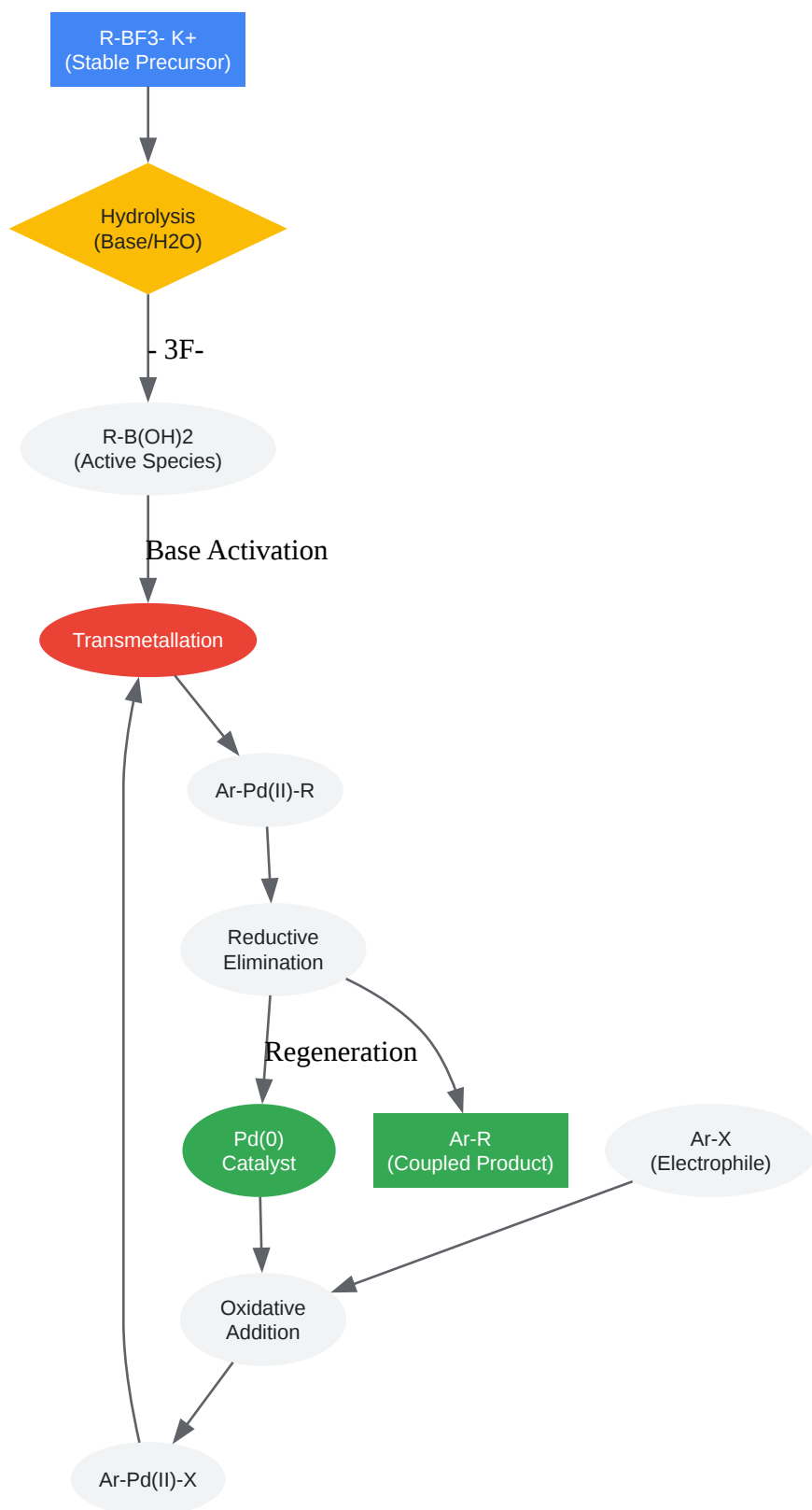
## Application: Suzuki-Miyaura Cross-Coupling[2][7][13][14][15]

The primary utility of **Potassium Octyltrifluoroborate** is introducing an octyl chain to an aryl halide. This section details a field-proven protocol.

## Mechanistic Insight

Trifluoroborates are pre-catalysts. They do not transmetallate directly. They must first hydrolyze in situ to the boronic acid species. This slow release acts as a "reservoir," keeping the concentration of active boronic acid low, which reduces side reactions (like homocoupling) and catalyst poisoning.

## Reaction Diagram (Mechanism)



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Figure 2: Catalytic cycle showing the mandatory hydrolysis step for trifluoroborate activation.

## Validated Experimental Protocol

Objective: Coupling **Potassium Octyltrifluoroborate** with 4-Bromoanisole.

Reagents:

- Potassium n-octyltrifluoroborate (1.0 equiv)
- Aryl Bromide (1.0 equiv)
- (0.02 - 0.05 equiv)
- (3.0 equiv)
- Solvent: Toluene/Water (3:1) or THF/Water (10:1)

Step-by-Step Methodology:

- Charging: In a reaction vial, add the aryl bromide, **potassium octyltrifluoroborate**, , and Pd catalyst.
- Inerting: Seal the vial and purge with Nitrogen or Argon for 5 minutes. Why: Oxygen promotes homocoupling of the boron species and deactivates the Pd(0) catalyst.
- Solvation: Add degassed solvent (Toluene/Water). Why Water? Water is strictly required to facilitate the hydrolysis of the  
to  
. Without water, the reaction will not proceed.
- Reaction: Heat to 80°C - 95°C with vigorous stirring for 18-24 hours.
- Monitoring: Check via TLC or LCMS. Look for the disappearance of the aryl bromide.
- Workup: Cool to RT. Dilute with Ethyl Acetate and water. Separate layers. The product resides in the organic layer.
- Purification: Silica gel chromatography.

## References

- Molander, G. A., & Bernardi, C. R. (2002).[11] "Suzuki-Miyaura Cross-Coupling Reactions of Potassium Alkenyltrifluoroborates." *Journal of Organic Chemistry*.
- Sigma-Aldrich. (2024). "Safety Data Sheet: Potassium n-octyltrifluoroborate." Merck KGaA. [3]
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). "Selection of Boron Reagents for Suzuki–Miyaura Coupling." *Chemical Society Reviews*.
- Molander, G. A., & Ellis, N. (2007). "Organotrifluoroborates: Protected Boronic Acids that Expand the Versatility of the Suzuki Coupling Reaction." *Accounts of Chemical Research*.

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- 1. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 2. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 3. [sigmaaldrich.cn](http://sigmaaldrich.cn) [[sigmaaldrich.cn](http://sigmaaldrich.cn)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [washingtonmills.com](http://washingtonmills.com) [[washingtonmills.com](http://washingtonmills.com)]
- 6. [as.uky.edu](http://as.uky.edu) [[as.uky.edu](http://as.uky.edu)]
- 7. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 8. [hydrofluoric\\_acid\\_guidelines](http://hydrofluoric_acid_guidelines) – Environmental Health and Safety | Missouri S&T [[ehs.mst.edu](http://ehs.mst.edu)]
- 9. [wiki.nbi.ku.dk](http://wiki.nbi.ku.dk) [[wiki.nbi.ku.dk](http://wiki.nbi.ku.dk)]
- 10. [uab.edu](http://uab.edu) [[uab.edu](http://uab.edu)]

- [11. Suzuki-Miyaura Cross-Coupling Reactions of Potassium Alkenyltrifluoroborates \[organic-chemistry.org\]](#)
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